

Hexafluoroethane: A Comprehensive Technical Guide to its Chemical and Physical Properties

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Compound of Interest

Compound Name: Hexafluoroethane

Cat. No.: B1207929

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexafluoroethane (C₂F₆), also known as perfluoroethane, is a synthetic, gaseous fluorocarbon. Due to its chemical inertness, high density, and thermal stability, it finds applications in various specialized fields, including as a refrigerant, a plasma etchant in the semiconductor industry, and as a potential component in medical gas mixtures.[1][2] This technical guide provides an in-depth overview of the core chemical and physical properties of **hexafluoroethane**, complete with tabulated data, detailed experimental methodologies, and visual representations of its structure and analytical workflows. This document is intended to serve as a comprehensive resource for professionals in research, science, and drug development who require a thorough understanding of this compound.

Chemical Properties

Hexafluoroethane is a non-flammable, colorless, and odorless gas.[1][3] It is characterized by its high thermal stability and chemical inertness, being one of the most stable of all organic compounds. This lack of reactivity stems from the strength of the carbon-fluorine bonds. It is generally unreactive with most materials, though it can react violently with strong reducing agents such as very active metals.[4] When heated to decomposition, it can emit acrid smoke and irritating vapors.

Table 1: Chemical Identity and Descriptors

Property	Value
Molecular Formula	C ₂ F ₆
Molecular Weight	138.01 g/mol
IUPAC Name	1,1,1,2,2,2-hexafluoroethane
CAS Number	76-16-4[3]
Synonyms	Perfluoroethane, Freon 116, R-116, CFC-116[3]
SMILES	FC(F)(F)C(F)(F)F[3]
InChI Key	WMIYKQLTONQJES-UHFFFAOYSA-N[3]

Physical Properties

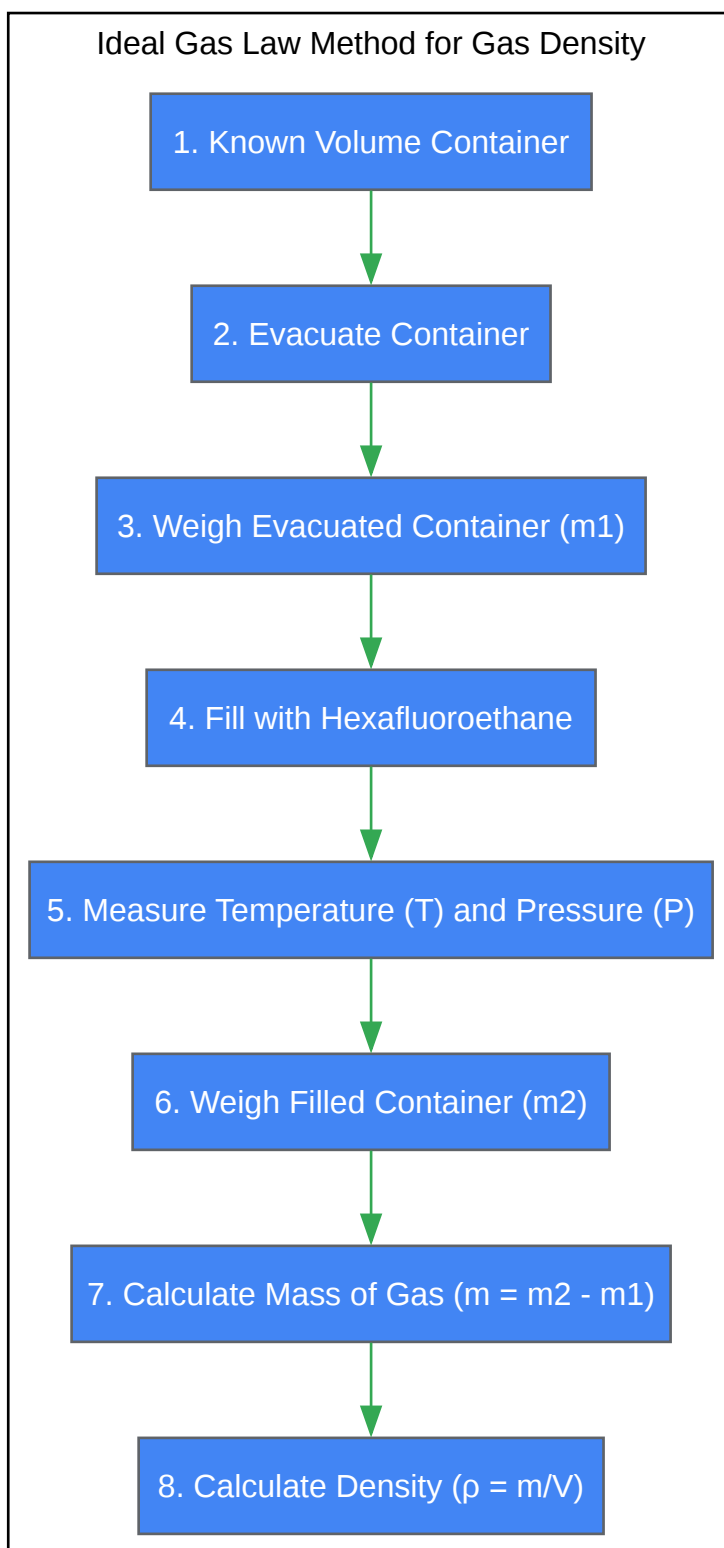
Hexafluoroethane exists as a gas at standard temperature and pressure. Its physical properties are critical for its application in various industrial and scientific processes.

Table 2: Key Physical Properties of Hexafluoroethane

Property	Value
Melting Point	-100.6 °C[3]
Boiling Point	-78.2 °C[3]
Density (gas, 24 °C)	5.734 kg/m ³ [3]
Density (liquid, at boiling point)	1608 kg/m ³ [5]
Vapor Pressure (21 °C)	3.0701 MPa[5]
Critical Temperature	19.89 °C[3]
Critical Pressure	30.39 bar[3]
Solubility in Water (25 °C)	7.78 mg/L
Solubility in Organic Solvents	Slightly soluble in ethanol and ethyl ether.[2]
log P (Octanol-Water Partition Coefficient)	2.0
Henry's Law Constant (25 °C)	20.3 atm·m ³ /mol

Molecular Structure

The molecular structure of **hexafluoroethane** consists of two carbon atoms single-bonded to each other, with each carbon atom also bonded to three fluorine atoms. The geometry around each carbon atom is tetrahedral.



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- To cite this document: BenchChem. [Hexafluoroethane: A Comprehensive Technical Guide to its Chemical and Physical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207929#hexafluoroethane-chemical-and-physical-properties]

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